

physical and chemical characteristics of (Rac)-Fosfomycin (benzylamine)-13C3

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Compound of Interest

Compound Name: (Rac)-Fosfomycin
(benzylamine)-13C3

Cat. No.: B563224

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An In-depth Technical Guide to (Rac)-Fosfomycin (benzylamine)-13C3

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **(Rac)-Fosfomycin (benzylamine)-13C3**, tailored for researchers, scientists, and professionals in drug development. This document outlines the compound's properties, analytical methodologies for its characterization, and its primary applications in scientific research.

Introduction

(Rac)-Fosfomycin (benzylamine)-13C3 is the isotopically labeled form of the broad-spectrum antibiotic Fosfomycin, complexed with benzylamine. The inclusion of three carbon-13 isotopes makes it an invaluable tool in pharmacokinetic and metabolic studies, serving as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]} Fosfomycin itself is a phosphonic acid derivative that inhibits the initial step of bacterial cell wall biosynthesis.^{[2][3]}

Physicochemical Characteristics

(Rac)-Fosfomycin (benzylamine)-13C3 is a white to off-white solid.[4] As a racemic mixture, it is optically inactive. The compound's ionic nature, resulting from the salt formation between the benzylamine cation and the phosphonate anion, contributes to its high solubility in water.

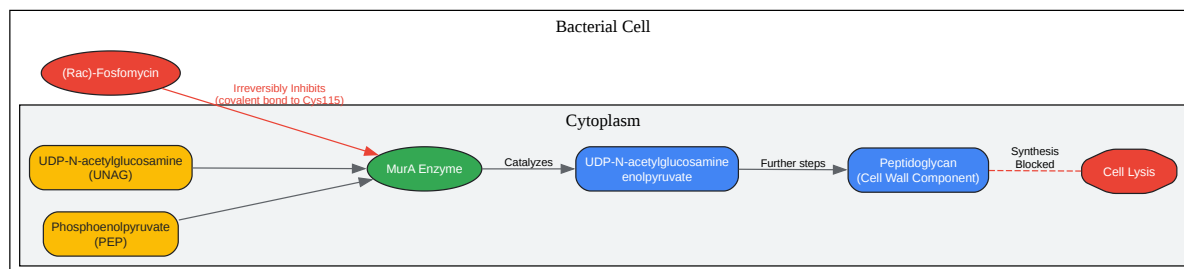
Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ ¹³ C ₃ H ₁₆ NO ₄ P	
Molecular Weight	248.19 g/mol	
Appearance	White to Off-White Solid	
CAS Number	1216461-18-5	
Melting Point	94 °C (for unlabeled Fosfomycin)	
Solubility	Highly soluble in water.	
Storage Temperature	-20°C or 2-8°C in a refrigerator under an inert atmosphere.	
Purity	>95% (by HPLC)	

Mechanism of Action

The antibacterial activity of the parent compound, fosfomycin, stems from its ability to inhibit the enzyme UDP-N-acetylglucosamine enolpyruvyl transferase (MurA). This enzyme catalyzes a crucial step in the biosynthesis of peptidoglycan, an essential component of the bacterial cell wall. Fosfomycin acts as an analog of phosphoenolpyruvate (PEP) and irreversibly inhibits MurA by forming a covalent bond with a cysteine residue (Cys115 in *E. coli*) in the enzyme's active site. This blockage of peptidoglycan synthesis ultimately leads to bacterial cell lysis and death. The benzylamine salt form does not alter this fundamental mechanism of action.

Diagram 1: Fosfomycin Mechanism of Action



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Caption: Mechanism of action of Fosfomycin, inhibiting the MurA enzyme in the bacterial cytoplasm.

Experimental Protocols

Detailed experimental protocols for the analysis of **(Rac)-Fosfomycin (benzylamine)-13C3** are crucial for its application in research. Below are methodologies for key analytical techniques.

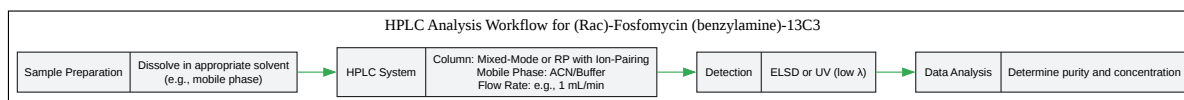
High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for assessing the purity of **(Rac)-Fosfomycin (benzylamine)-13C3**. Due to the polar nature of fosfomycin, specialized columns and mobile phases are required.

- Method 1: Mixed-Mode Chromatography
 - Column: Amaze TH Mixed-Mode Column (HILIC, cation-exchange, anion-exchange).
 - Mobile Phase: The retention time can be controlled by adjusting the amount of acetonitrile, the amount of buffer, and the buffer pH.

- Detector: Evaporative Light Scattering Detector (ELSD) is suitable for detecting compounds like fosfomycin that lack a strong UV chromophore.
- Method 2: Reversed-Phase with Ion-Pairing Agents
 - Column: C18 reversed-phase columns (e.g., Discovery C18, 150 mm x 4.6 mm, 5 μ m).
 - Mobile Phase: A mixture of acetonitrile and a buffer (e.g., 10 mM KH_2PO_4) containing an ion-pairing agent like hexylamine, with the pH adjusted to around 6.
 - Detector: UV detection at low wavelengths (e.g., 195 nm).

Diagram 2: HPLC Analysis Workflow



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Caption: A generalized workflow for the HPLC analysis of **(Rac)-Fosfomycin (benzylamine)-13C3**.

Mass Spectrometry (MS)

LC-MS/MS is a highly sensitive and specific method for the quantification of fosfomycin in biological matrices, where **(Rac)-Fosfomycin (benzylamine)-13C3** serves as an internal standard.

- Sample Preparation: Protein precipitation from plasma samples.
- Chromatography: Hydrophilic Interaction Liquid Chromatography (HILIC) is often employed.
- Ionization: Negative electrospray ionization (ESI).

- Detection: Multiple Reaction Monitoring (MRM) mode.
 - MRM Transitions for Fosfomycin: m/z 137.0 > 79.0.
 - MRM Transitions for $^{13}\text{C}_3$ -Fosfomycin (Internal Standard): m/z 140.0 > 79.0.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative ^{31}P -NMR is a robust method for the determination of fosfomycin and its impurities.

- Technique: ^{31}P -NMR spectroscopy.
- Standard: An external standard, such as trimethyl phosphate in a coaxial insert, can be used for quantification.
- Analysis: The ^{31}P NMR spectrum of fosfomycin typically shows a signal around 11.9 ppm. The integration of this signal relative to the standard allows for accurate quantification.

Stability and Storage

Proper storage is critical to maintain the integrity of **(Rac)-Fosfomycin (benzylamine)- $^{13}\text{C}_3$** .

- Storage: The compound should be stored at -20°C or in a refrigerator at $2-8^\circ\text{C}$ under an inert atmosphere.
- Stability: Fosfomycin solutions in elastomeric pumps have been shown to be stable for at least 5 days at 4°C and 34°C . While specific stability data for the benzylamine salt in various solvents is not extensively published, it is recommended to prepare solutions fresh and store them under refrigerated conditions for short-term use.

Conclusion

(Rac)-Fosfomycin (benzylamine)- $^{13}\text{C}_3$ is a critical tool for advanced pharmaceutical research, particularly in the field of antibiotic development and pharmacokinetics. Its well-defined physical and chemical properties, coupled with established analytical methodologies, enable its effective use as an internal standard. This guide provides a foundational understanding for researchers and scientists to confidently incorporate this isotopically labeled compound into their studies. Further experimental validation of specific parameters such as

melting point and solubility in various organic solvents is recommended for specific applications.

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